

Chemical and Physical Profile of Isomintlactone

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Compound Focus: Isomintlactone

CAS No.: 13341-72-5

Cat. No.: S587106

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The table below summarizes the core physicochemical data for **Isomintlactone**, which is essential for researcher reference and compound identification.

Property	Value / Description
IUPAC Name	(6S,7aS)-3,6-dimethyl-5,6,7,7a-tetrahydro-4H-1-benzofuran-2-one [1]
Other Names	Mintlactone; (+)-Isomintlactone; 5,6,7,7a-tetrahydro-3,6-dimethyl-2(4H)-benzofuranone [2] [1]
CAS Number	13341-72-5 (other numbers like 75684-66-1 also exist) [2] [1]
Molecular Formula	C ₁₀ H ₁₄ O ₂ [2] [1]
Molecular Weight	166.22 g/mol [1]
Chemical Structure	A benzofuran (benzene ring fused to a furan) with a partially saturated ring system and a gamma-lactone moiety [2] [1]
Stereochemistry	Two defined stereocenters. Naturally occurring form is often specified as (6R,7aS) or (6S,7aR), indicating specific enantiomers. [2] [1]
Melting Point	Varies by enantiomer: 81-82°C for (6R,7aS) and 77-79°C for (6S,7aR) [1]
Optical Rotation	[α] ₂₀ ^D -51.8 (c, 10 in EtOH) for one enantiomer; others reported [2] [1]

Property	Value / Description
Solubility	Slightly soluble in water; soluble in oil and ethanol [1]
Predicted logP	2.26 (indicating moderate lipophilicity) [2]

Natural Occurrence and Biosynthesis

Isomintlactone is a natural compound found predominantly in peppermint (*Mentha × piperita*) and has also been detected in other herbs and spices [2] [1]. Its presence in these plants suggests its potential as a biomarker for dietary intake [2].

The compound is a **monoterpenic lactone**, meaning its biosynthetic origin in *Mentha piperita* is derived from monoterpene precursors [3] [4]. A key biosynthetic route involves the **oxidation of menthofuran**, a monoterpene, to form mint lactones, including **Isomintlactone** [1] [3].

Synthesis and Analytical Methods

The synthesis of **Isomintlactone** has been achieved through various methods, which are crucial for producing standards or larger quantities for research.

| Method | Key Features | Citation | | :--- | :--- | :--- | | **Total Synthesis** | Multi-step process from various precursors like (+)-Citronellal, (-)-Isopulegol, Geraniol, and Nerol. A recent method uses **SmI2-induced intramolecular radical cyclization** for efficiency. [3] [5] | | **Natural Isolation** | Isolated from peppermint oil using techniques like **silica gel fractionation**, **gas chromatography-olfactometry (GCO)**, and **gas chromatography-mass spectrometry (GC-MS)**. [1] | | **Quantitative Analysis** | **Stable Isotope Dilution Analysis (SIDA)** is used, employing a deuterium (²H)-labeled saturated mint lactone as an internal standard for accurate measurement. [1] |

Research Applications and Biological Significance

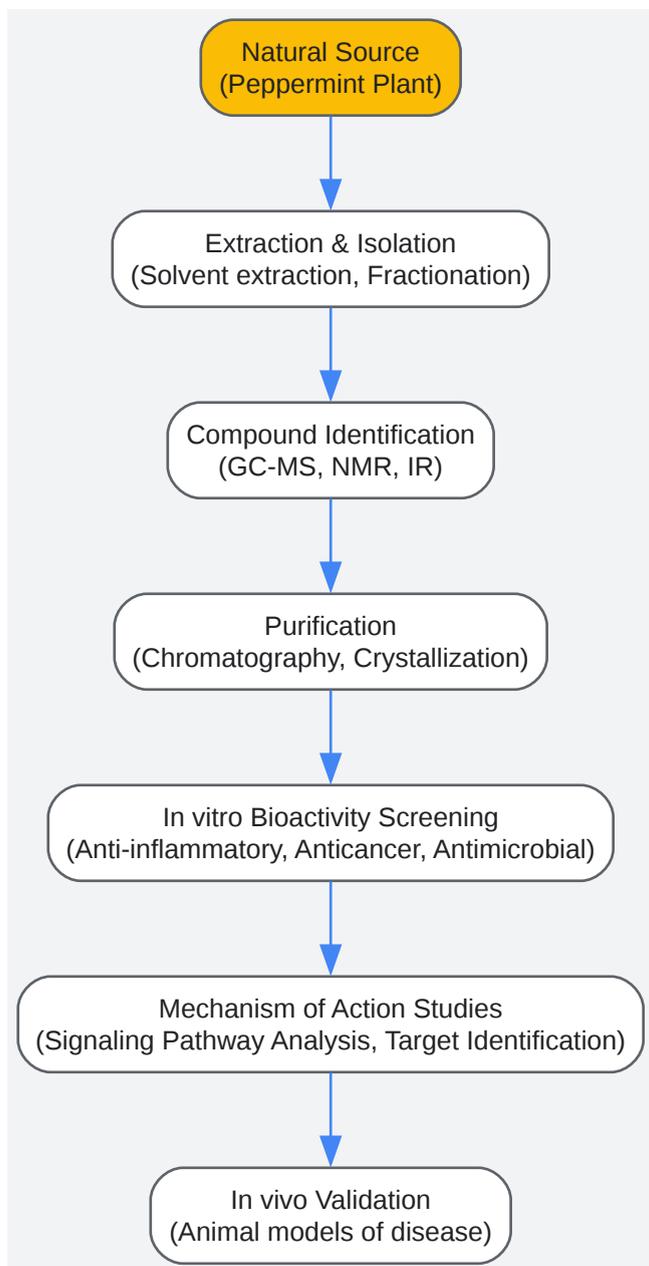
Current research on **Isomintlactone** is heavily centered on its role as a flavor and aroma compound, though this points to potential for broader pharmacological investigation.

- **Flavor and Aroma Science:** **Isomintlactone** is a **trace-level, odor-active compound** in peppermint oil. Despite its low concentration, it has a low odor threshold and contributes significantly to the sweet, coconut, and coumarin-like aroma profile of mint [1]. This makes it highly relevant for:
 - **Food Science:** Used as a flavoring agent in confectionery, beverages, and other food products [1].
 - **Pharmaceuticals:** Employed to improve the palatability of oral hygiene products and medicines [1].
 - **Fragrance Industry:** A key component in the sensory profile of peppermint oil for aromatherapy and perfumery [1].
- **Regulatory Status:** **Isomintlactone** is **Generally Recognized As Safe (GRAS)** by the US FDA when used as a flavoring agent [1].

Research Gaps and Future Directions

The search results indicate a significant opportunity for further research into **Isomintlactone**.

- **Limited Data on Signaling Pathways and Drug Development:** The available literature lacks detailed studies on **Isomintlactone's** interactions with specific cellular signaling pathways (e.g., PI3K/AKT, MAPK) or its potential mechanisms of action in a drug development context [6]. Its documented bioactivity currently remains in the realm of flavor chemistry.
- **Suggested Experimental Approach:** To advance research, the following workflow, based on common practice in phytochemistry, is recommended. The diagram below outlines a potential pathway from discovery to mechanistic analysis.



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To fill the existing knowledge gaps, your research could focus on:

- **Bioactivity Screening:** Conducting broad-scale *in vitro* assays to test **Isomintlactone** for antioxidant, anti-inflammatory, or cytotoxic activities.
- **Target Identification:** Using techniques like affinity chromatography or cellular thermal shift assays (CETSA) to find protein targets.
- **Pathway Analysis:** Once a biological effect is confirmed, you can investigate its impact on relevant signaling pathways, such as those involved in inflammation (NF- κ B) or cell survival (PI3K/AKT) [6].

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